

Application Notes and Protocols for JNJ-8003 Administration in Animal Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the administration of **JNJ-8003**, a potent, orally active non-nucleoside inhibitor of the respiratory syncytial virus (RSV) L protein polymerase, in preclinical animal models.[1][2][3] The protocols and data presented are collated from available research to guide the design and execution of in vivo studies.

Quantitative Data Summary

The efficacy of orally administered **JNJ-8003** has been demonstrated in both mouse and neonatal lamb models of RSV infection. The following tables summarize the key quantitative findings from these studies.

Table 1: Efficacy of Oral **JNJ-8003** in a Mouse Model of RSV Infection

Dosage (mg/kg, once daily)	Efficacy Outcome	Reference
10 mg/kg and above	Viral titers reduced to below the detection limit.	[2]

Table 2: Efficacy of Oral JNJ-8003 in a Neonatal Lamb Model of RSV Infection



Dosage (mg/kg)	Efficacy Outcome	Reference
4 mg/kg	Lung virus titer decreased below the detection limit; complete resolution of lung inflammation and lesions.	[2]

Experimental Protocols

The following are detailed methodologies for the oral administration of **JNJ-8003** in animal models based on available data and protocols for similar compounds.

Protocol for Oral Administration in a Mouse Model

Objective: To evaluate the in vivo efficacy of **JNJ-8003** in reducing RSV viral load in a mouse model.

Materials:

- JNJ-8003
- Vehicle for formulation (e.g., 10% acidified hydroxypropyl-β-cyclodextrin)[1][4]
- BALB/c mice
- RSV strain for infection
- Oral gavage needles
- Standard laboratory equipment for virus quantification (e.g., qPCR)

Procedure:

- Animal Acclimatization: Acclimate BALB/c mice to the laboratory environment for a minimum of 72 hours prior to the start of the experiment.
- RSV Infection: Anesthetize mice and intranasally infect with a predetermined titer of RSV.



- JNJ-8003 Formulation: Prepare a solution of JNJ-8003 in a suitable vehicle. While the specific vehicle for JNJ-8003 is not explicitly detailed in the search results, a formulation in 10% acidified hydroxypropyl-β-cyclodextrin has been used for similar oral RSV inhibitors.[1]
 [4]
- Oral Administration: Beginning 24 hours post-infection, administer JNJ-8003 orally once daily for 4-5 consecutive days.[2] Doses can range from 0.25 to 100 mg/kg.[2]
- Monitoring: Monitor the animals daily for clinical signs of illness.
- Endpoint Analysis: At the end of the treatment period, euthanize the animals and collect lung tissue for the quantification of viral load using qPCR or plaque assay.

Protocol for Oral Administration in a Neonatal Lamb Model

Objective: To assess the therapeutic efficacy of **JNJ-8003** in a neonatal lamb model that closely mimics human infant RSV infection.

Materials:

- JNJ-8003
- Vehicle for formulation (e.g., 10% acidified hydroxypropyl-β-cyclodextrin)[1][4]
- Neonatal lambs (1-3 days old)
- RSV strain for infection
- Catheter for orogastric gavage
- Equipment for clinical scoring and virological analysis

Procedure:

Animal Handling: Use colostrum-deprived neonatal lambs to ensure susceptibility to RSV infection.

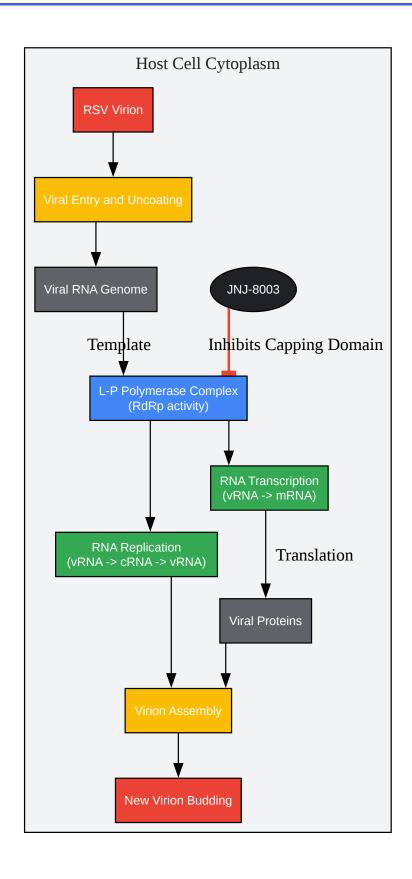


- RSV Infection: Infect the lambs with an appropriate strain and titer of RSV via nebulization.
- JNJ-8003 Formulation: Prepare the JNJ-8003 solution in a suitable vehicle such as 10% acidified hydroxypropyl-β-cyclodextrin.[1][4]
- Oral Administration: Administer **JNJ-8003** once daily via catheter-mediated orogastric gavage.[1][4] A dose of 4 mg/kg has been shown to be effective.[2]
- Clinical and Virological Assessment: Monitor the lambs for clinical signs of respiratory distress. Collect bronchoalveolar lavage (BAL) fluid and lung tissue at necropsy for viral load determination and histopathological analysis.
- Data Analysis: Compare viral titers, lung pathology scores, and clinical scores between the JNJ-8003 treated group and a vehicle-treated control group.

Visualizations Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **JNJ-8003** in inhibiting RSV replication.





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Caption: Mechanism of RSV replication and inhibition by **JNJ-8003**.



Experimental Workflow Diagram

The following diagram outlines the general experimental workflow for evaluating **JNJ-8003** in an animal model.



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Caption: General experimental workflow for in vivo efficacy testing of JNJ-8003.

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